

Personal protective equipment for handling 1,4,7-Triazacyclononane trihydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,4,7-Triazacyclononane trihydrochloride

Cat. No.: B1333404

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Essential Safety and Handling Guide for 1,4,7-Triazacyclononane Trihydrochloride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,4,7-Triazacyclononane trihydrochloride**. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **1,4,7-Triazacyclononane trihydrochloride**
- CAS Number: 58966-93-1
- Molecular Formula: $C_6H_{15}N_3 \cdot 3HCl$ ^{[1][2]}

Hazard Summary: **1,4,7-Triazacyclononane trihydrochloride** is a corrosive solid that can cause severe skin burns and serious eye damage.^{[3][4][5]} It is classified as a combustible corrosive material.^{[1][3]}

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical. The following table summarizes the required equipment.

PPE Category	Specification
Eye Protection	Chemical safety goggles or full-face shield. [1] [3]
Hand Protection	Chemically impermeable gloves (e.g., nitrile, neoprene).
Respiratory	NIOSH/MSHA-approved respirator with cartridges suitable for dusts and organic vapors (e.g., N95 or P3). [1] [3]
Body Protection	Laboratory coat, long pants, and closed-toe shoes. For larger quantities, a chemical-resistant apron is recommended.

Operational Plan: Safe Handling Protocol

Follow these steps to ensure the safe handling of **1,4,7-Triazacyclononane trihydrochloride**.

- Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Locate the nearest eyewash station and safety shower.
 - Assemble all necessary PPE as specified in the table above.
 - Have spill containment materials readily accessible.
- Handling:
 - Conduct all weighing and transferring of the solid chemical within a chemical fume hood to avoid dust formation and inhalation.[\[6\]](#)[\[7\]](#)
 - Use non-sparking tools for handling.[\[6\]](#)

- Avoid contact with skin and eyes.[6]
- Do not breathe in dust or vapors.[6][8]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[6][7]
 - Keep away from incompatible materials, such as strong oxidizing agents.[7][9]
 - The designated storage area should be for corrosive materials.[7]

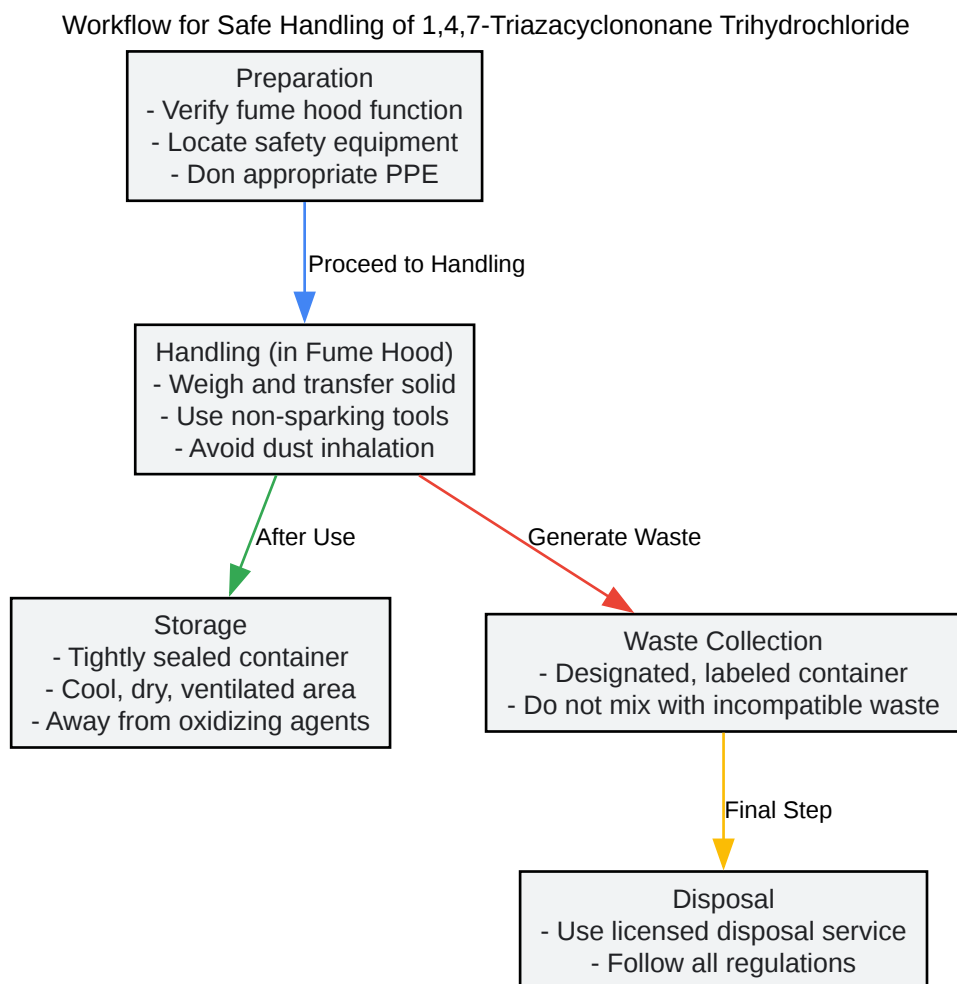
Disposal Plan

Proper disposal of **1,4,7-Triazacyclononane trihydrochloride** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect waste material in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Procedure:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.
 - Follow all local, regional, and national regulations for chemical waste disposal.[7]
 - Do not pour down the drain.[6][7]
- Container Disposal:
 - Rinse the empty container three times with a suitable solvent.
 - Dispose of the rinsed container as regular laboratory waste, or as directed by your institution's safety protocols.

Experimental Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **1,4,7-Triazacyclononane trihydrochloride**.



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- To cite this document: BenchChem. [Personal protective equipment for handling 1,4,7-Triazacyclononane trihydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333404#personal-protective-equipment-for-handling-1-4-7-triazacyclononane-trihydrochloride]

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